

# Ro 14-9578 low potency solutions

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## Compound Focus: Ro 14-9578

CAS No.: 100891-41-6

Cat. No.: S541578

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## Ro 14-9578: Compound Overview

**Ro 14-9578** is recognized in research as a tricyclic quinolone analog with antibacterial properties [1] [2]. The table below summarizes its key characteristics:

Property	Description
IUPAC Name	Information not available in search results
Category	Tricyclic quinolone / Antibacterial agent [1] [2]
Molecular Weight	299.28 g/mol [1] [2]
Molecular Formula	$C_{16}H_{13}NO_5$ [1] [2]
CAS Number	100891-41-6 [1] [2]
Mechanism of Action	Inhibits DNA biosynthesis ( $IC_{50} = 117 \mu M$ ) and DNA supercoiling ( $IC_{50} = 66.8 \mu M$ ) in <i>Escherichia coli</i> [1]
Biological Activity	Exhibits inhibitory effects against various Gram-negative bacteria and <i>Staphylococcus aureus</i> [1]
Primary Application	For research use only. Not for human consumption [1] [2].

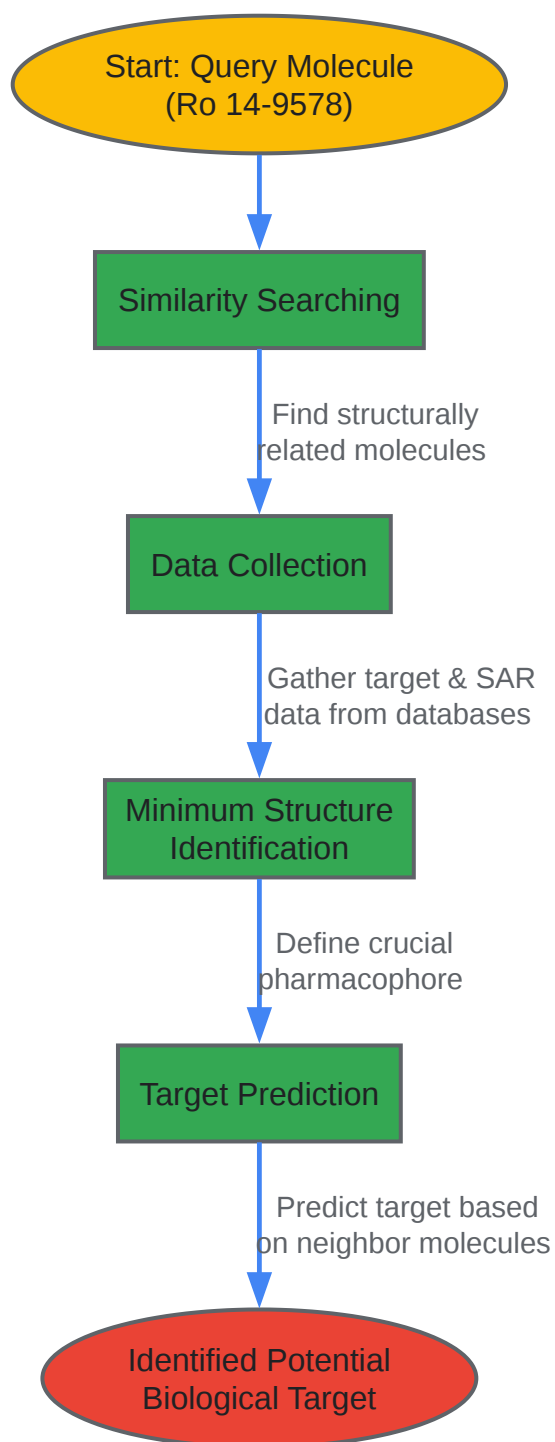
## Information Limitations and Guidance

The search results do not contain specific experimental protocols, common problems, or FAQs related to working with **Ro 14-9578**. To build the technical support content you need, I suggest the following approaches:

- **Consult Specialized Databases:** Search for the compound on dedicated bioinformatics and chemical databases such as **PubChem**, **ChEMBL**, or **BindingDB**, which often contain richer bioactivity data and links to scientific literature [3].
- **Retrieve Primary Literature:** Use the CAS Number (**100891-41-6**) to search scientific databases like **PubMed** or **Google Scholar** for the original research articles that first synthesized and evaluated this compound. These will be your most reliable source for detailed methodologies.
- **Review Related Antibiotics:** The broader literature on the chemical synthesis of antibiotics, particularly quinolones, may provide useful analogies for handling, solubility, and stability, even if it doesn't mention **Ro 14-9578** specifically [4].

## Suggested Experimental Workflow

While exact protocols are unavailable, the diagram below outlines a general ligand-based target identification workflow, which is relevant to investigating a compound like **Ro 14-9578** [3]. This can serve as a starting point for planning your experiments.



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## References

1. Ro 14-9578 | Bacteriostatic Agent [medchemexpress.com]
2. Ro 14-9578 [targetmol.com]
3. Reliable Target Prediction of Bioactive Molecules Based ... [pmc.ncbi.nlm.nih.gov]
4. Recent Progress in the Chemical Synthesis of Antibiotics [link.springer.com]

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